

Application Notes and Protocols: GSK3532795

Solution Preparation and Storage

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Compound of Interest

Compound Name:	GSK3532795
CAS No.:	1392312-45-6
Cat. No.:	B606272

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of **GSK3532795** solutions to ensure compound integrity and experimental reproducibility.

Introduction

GSK3532795 is a second-generation HIV-1 maturation inhibitor. Proper handling, solution preparation, and storage are critical for maintaining its biological activity and ensuring the accuracy of experimental results. This document outlines the recommended procedures for dissolving and storing **GSK3532795**.

Quantitative Data Summary

The following table summarizes the key quantitative data for **GSK3532795** solubility and storage conditions.

Parameter	Value	Solvent/Condition	Source
Solubility	Soluble	Dimethyl Sulfoxide (DMSO)	GlpBio
10 mM	Dimethyl Sulfoxide (DMSO)	Probecchem	
Storage (Lyophilized)	-20°C	Desiccated	AdooQ® Bioscience
3 years	-20°C	MedChemExpress	
Storage (In Solution)	≤ 1 month	-20°C	AdooQ® Bioscience
≤ 6 months	-80°C	MedChemExpress	
Several months	Below -20°C	GlpBio	

Experimental Protocols

This section provides a detailed methodology for the preparation of **GSK3532795** stock solutions.

Materials

- **GSK3532795** (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Water bath or incubator set to 37°C
- Ultrasonic bath

Protocol for Reconstituting GSK3532795

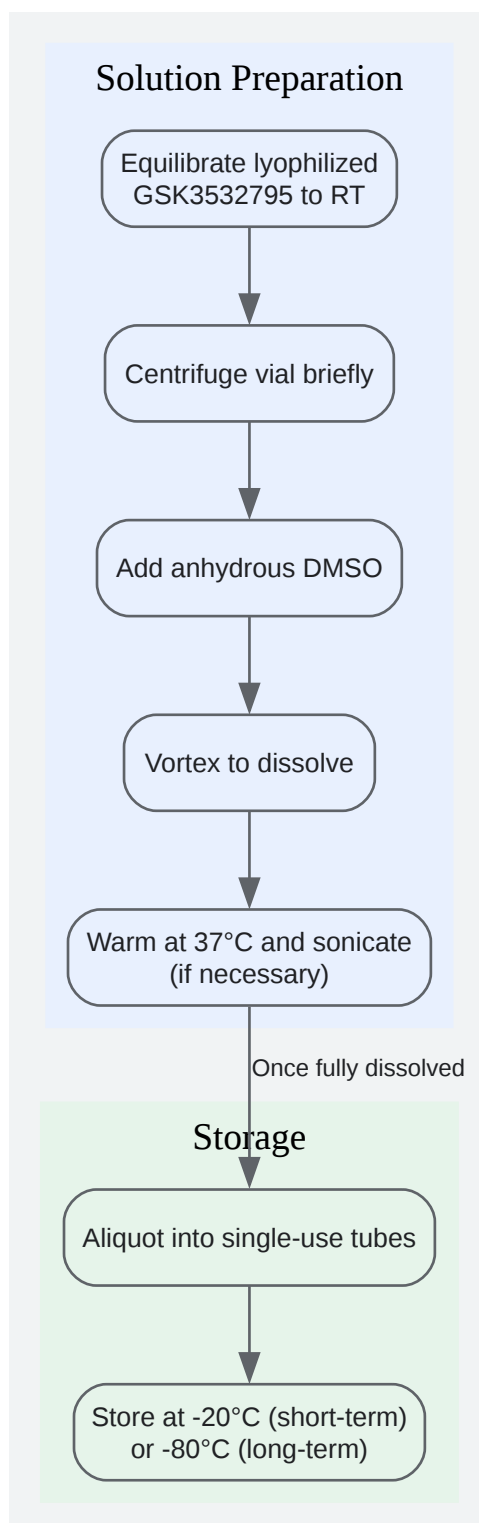
This protocol is designed to prepare a concentrated stock solution of **GSK3532795** in DMSO.

- **Equilibration:** Before opening, allow the vial of lyophilized **GSK3532795** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial upon opening.
- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is collected at the bottom.
- **Solvent Addition:** Carefully add the calculated volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- **Dissolution:** To aid dissolution, cap the vial tightly and vortex gently.
- **Enhanced Solubilization (if necessary):** If the compound does not fully dissolve, warm the solution at 37°C for 10-15 minutes and briefly sonicate in an ultrasonic bath.^[1] Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for the preparation and storage of a **GSK3532795** stock solution.

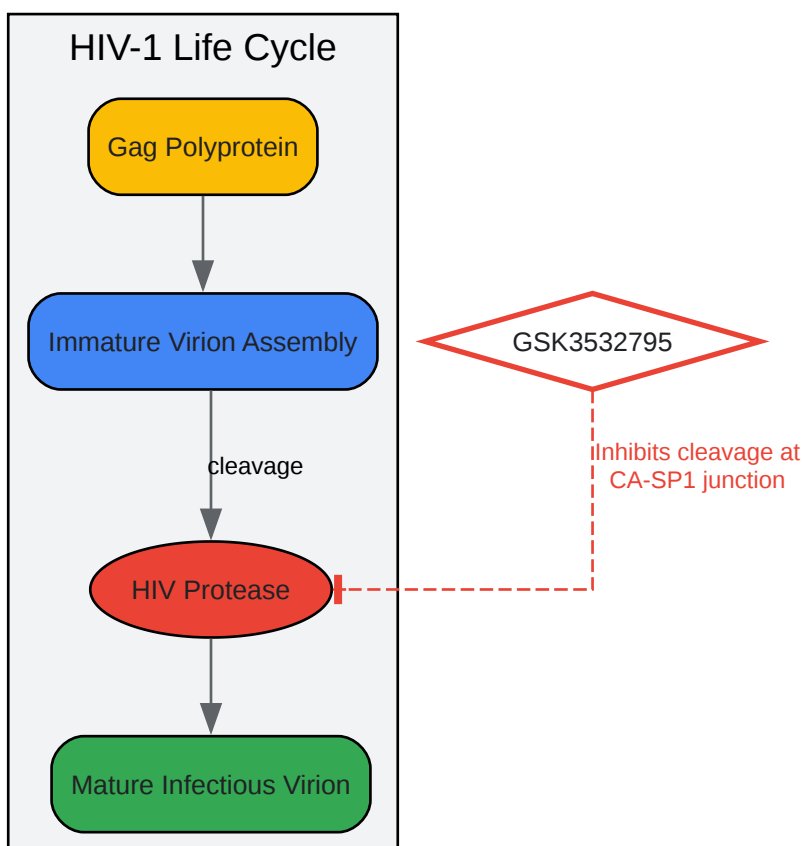


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Caption: Workflow for **GSK3532795** solution preparation and storage.

Signaling Pathway Context

GSK3532795 is an HIV-1 maturation inhibitor. It targets the Gag polyprotein, specifically the cleavage site between the capsid (CA) and spacer peptide 1 (SP1). By blocking this cleavage, the virus cannot form a mature, infectious core.



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References

- 1. file.glpbio.com [file.glpbio.com]

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